

Introduction: The Privileged Scaffold of 6-Chloro-1H-Indazole

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Compound of Interest

Compound Name: 2-(6-Chloro-1H-indazol-3-yl)acetic acid

CAS No.: 35715-85-6

Cat. No.: B1612004

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The indazole nucleus, a bicyclic aromatic system composed of fused benzene and pyrazole rings, represents a "privileged scaffold" in medicinal chemistry.[1][2][3] This structure is not commonly found in nature, but its synthetic derivatives exhibit a vast array of pharmacological activities.[4][5] Among these, the 6-chloro-1H-indazole moiety (C₇H₅ClN₂) stands out as a critical building block in the development of novel therapeutic agents and other specialized chemicals.[6][7] Its unique electronic and structural properties allow for effective interaction with various biological systems, making it a cornerstone in the design of kinase inhibitors for oncology, antileishmanial agents, and anti-inflammatory drugs.[2][6][8][9] Beyond pharmaceuticals, this versatile compound is also explored in agrochemical research for creating innovative crop protection solutions like herbicides and fungicides.[6]

This guide provides a comprehensive overview of the 6-chloro-1H-indazole core, detailing its synthesis, chemical reactivity, and significant biological activities, with a focus on its proven applications in drug discovery and development.

Synthesis and Derivatization: Building the Core

The synthesis of the indazole ring is a well-established field, with numerous methods available for its construction. For 6-chloro-1H-indazole derivatives, modern synthetic strategies often focus on efficiency, regioselectivity, and the ability to introduce diverse functional groups.

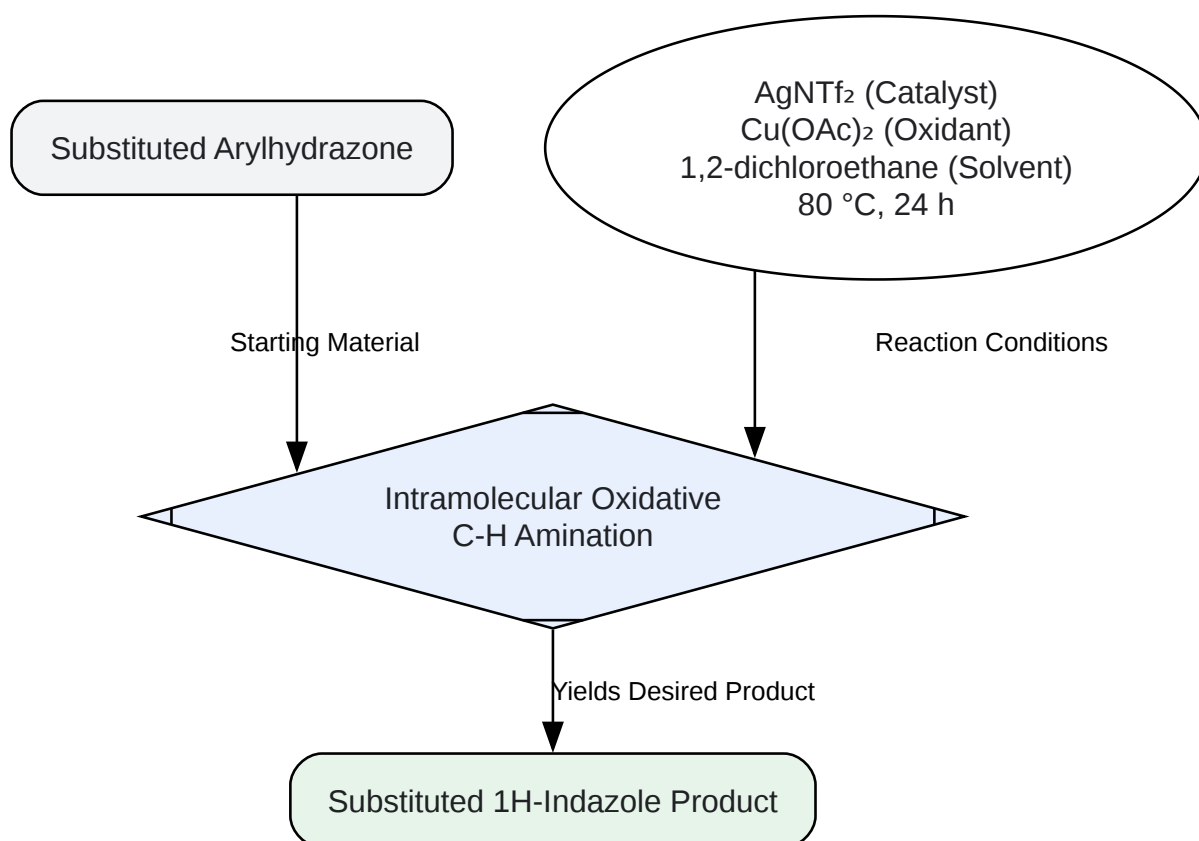
Causality in Synthetic Choices: A Modern Approach

A prominent modern method for synthesizing substituted indazoles is the Silver(I)-mediated intramolecular oxidative C-H amination.^[10] This approach is favored for several reasons:

- **Efficiency:** It allows for the direct formation of the N-N bond and cyclization in a single, streamlined process.
- **C-H Activation:** It leverages the power of C-H activation, a more atom-economical approach compared to traditional methods that require pre-functionalized starting materials.
- **Catalysis:** The use of a silver catalyst (AgNTf_2) facilitates the intramolecular cyclization under relatively mild conditions. The copper co-catalyst, $\text{Cu}(\text{OAc})_2$, acts as an oxidant to regenerate the active silver species, ensuring catalytic turnover.

The general workflow involves starting with an appropriately substituted arylhydrazone. The silver catalyst coordinates to the molecule, promoting the nucleophilic attack of one nitrogen atom onto an aromatic C-H bond, leading to the formation of the indazole ring.

Workflow for Silver-Catalyzed Indazole Synthesis



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Caption: Silver(I)-mediated synthesis of 1H-indazoles.

Detailed Experimental Protocol: Synthesis of Methyl 6-chloro-1-(4-methoxyphenyl)-1H-indazole-3-carboxylate

This protocol is adapted from a reported silver(I)-mediated synthesis.^[10]

Materials:

- Arylhydrazone starting material
- Silver bis(trifluoromethanesulfonyl)imide (AgNTf₂)
- Copper(II) acetate (Cu(OAc)₂)
- 1,2-dichloroethane (DCE)

- Screw-capped vial with a Teflon-coated magnetic stir bar

Procedure:

- Preparation: To a screw-capped vial, add the arylhydrazone (0.3 mmol, 1.0 equivalent), AgNTf₂ (0.6 mmol, 2.0 equivalents), and Cu(OAc)₂ (0.15 mmol, 0.5 equivalents).
- Solvent Addition: Add 1.0 mL of 1,2-dichloroethane to the vial under atmospheric conditions.
- Reaction: Place the vial in a preheated oil bath at 80 °C and stir the reaction mixture for 24 hours.
- Workup: After 24 hours, cool the reaction mixture to room temperature.
- Purification: Concentrate the mixture in vacuo to remove the solvent. Purify the resulting residue by silica gel column chromatography to yield the final product, methyl 6-chloro-1-(4-methoxyphenyl)-1H-indazole-3-carboxylate.[\[10\]](#)

Self-Validation: The success of the reaction is confirmed by standard analytical techniques such as ¹H NMR, ¹³C NMR, and High-Resolution Mass Spectrometry (HRMS) to verify the structure and purity of the final compound.[\[10\]](#)

Biological Activities and Therapeutic Potential

The 6-chloro-1H-indazole scaffold is a cornerstone of many potent, biologically active molecules, particularly in oncology and infectious diseases.

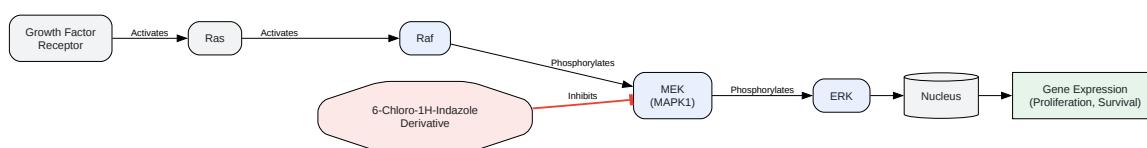
Kinase Inhibition: A Primary Application in Oncology

The indazole core is highly effective at targeting the ATP-binding pocket of protein kinases, which are crucial regulators of cell signaling pathways often dysregulated in cancer.[\[1\]](#)[\[8\]](#) The nitrogen atoms of the indazole ring can form key hydrogen bonds with the "hinge region" of the kinase, a critical interaction for potent inhibition.[\[8\]](#) Derivatives of 6-chloro-1H-indazole have been developed as inhibitors against a range of kinases.

Key Kinase Targets:

- Pim Kinases: These serine/threonine kinases are involved in signaling pathways fundamental to tumorigenesis. 3-(Pyrazin-2-yl)-1H-indazole derivatives have been developed as potent pan-Pim inhibitors.[11]
- Fibroblast Growth Factor Receptor (FGFR): 6-(2,6-Dichloro-3,5-dimethoxyphenyl)-1H-indazole derivatives have shown potent inhibitory activity against FGFR, a key target in various cancers.[4][8]
- Mitogen-Activated Protein Kinase 1 (MAPK1): Molecular docking studies reveal that indazole-sulfonamide hybrids, including those based on the 6-chloro-1H-indazole core, exhibit strong binding affinity to MAPK1, a central kinase in a pathway that controls cell proliferation and survival.[12][13]
- PKMYT1 Kinase: Novel indazole compounds are being actively investigated as PKMYT1 kinase inhibitors to disrupt the G2/M cell cycle checkpoint, a promising therapeutic strategy for cancer.[14]

Signaling Pathway: MAPK Inhibition



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